

# Ethyl 2-methylbutanoate-13C2: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: Ethyl 2-methylbutanoate-13C2

Cat. No.: B12382645

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the material safety data and handling protocols for **Ethyl 2-methylbutanoate-13C2**. While specific safety data for the isotopically labeled compound is not extensively published, the information presented here is based on the well-documented properties of its unlabeled analogue, Ethyl 2-methylbutanoate. The inclusion of two  $^{13}\text{C}$  isotopes does not significantly alter the chemical's hazardous properties or safety requirements. This document is intended to serve as an essential resource for laboratory personnel, ensuring safe handling and application in research and development.

## Chemical and Physical Properties

Ethyl 2-methylbutanoate is a colorless, oily liquid with a characteristic fruity odor, often described as apple-like.<sup>[1][2][3][4]</sup> It is insoluble in water but miscible with ethanol and other organic solvents.<sup>[3]</sup> The following tables summarize the key physical and chemical properties of Ethyl 2-methylbutanoate.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>14</sub> O <sub>2</sub>	[5][6]
Molecular Weight	130.18 g/mol	[2][4][5]
Appearance	Colorless liquid	[1][3][7]
Odor	Fruity, apple-like	[1][3][4]

Quantitative Physical Data	Value	Source
Density	0.865 g/mL at 25 °C	[5]
Boiling Point	133 °C	[3][5]
Melting Point	-93 °C	[4]
Flash Point	26 °C (79 °F)	[3][5]
Vapor Pressure	11.73 hPa at 20 °C	[5]
Water Solubility	600 mg/L at 20 °C	[5]
Refractive Index	n <sub>20</sub> /D 1.397	[5]

## Hazard Identification and Safety Precautions

Ethyl 2-methylbutanoate is classified as a flammable liquid.[1] Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[1]

GHS Hazard Classification:

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor[1]

Precautionary Statements:

Code	Statement
P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. <a href="#">[1]</a> <a href="#">[8]</a>
P233	Keep container tightly closed. <a href="#">[1]</a> <a href="#">[8]</a>
P240	Ground and bond container and receiving equipment. <a href="#">[1]</a> <a href="#">[8]</a>
P241	Use explosion-proof electrical/ventilating/lighting equipment. <a href="#">[1]</a> <a href="#">[8]</a>
P242	Use non-sparking tools. <a href="#">[1]</a> <a href="#">[8]</a>
P243	Take action to prevent static discharges. <a href="#">[1]</a> <a href="#">[8]</a>
P280	Wear protective gloves/protective clothing/eye protection/face protection. <a href="#">[1]</a>
P303+P361+P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. <a href="#">[1]</a>
P370+P378	In case of fire: Use CO <sub>2</sub> , dry chemical, or foam for extinction.
P403+P235	Store in a well-ventilated place. Keep cool. <a href="#">[1]</a>
P501	Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a>

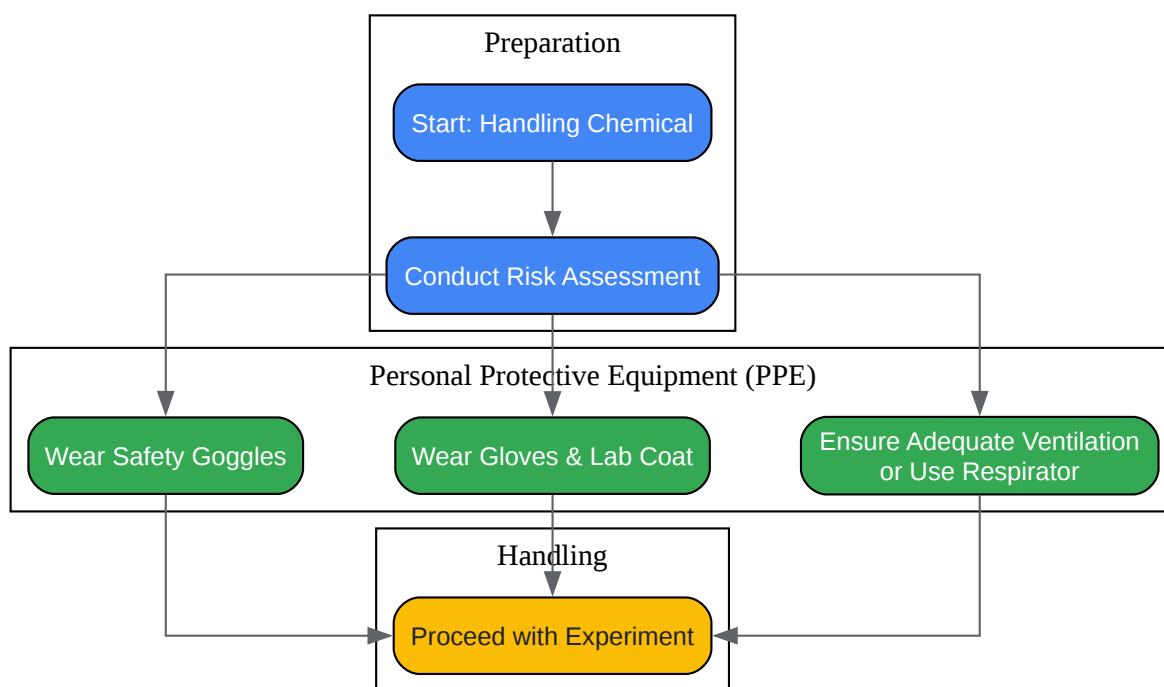
## Experimental Protocols: Safe Handling and Storage

Adherence to strict safety protocols is paramount when working with **Ethyl 2-methylbutanoate-13C2**. The following sections detail the necessary procedures for handling, storage, and in case of accidental exposure.

## Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye/Face Protection: Wear tightly fitting safety goggles.[1]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are required.[9]
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, a respirator with an organic vapor cartridge is recommended.[9]



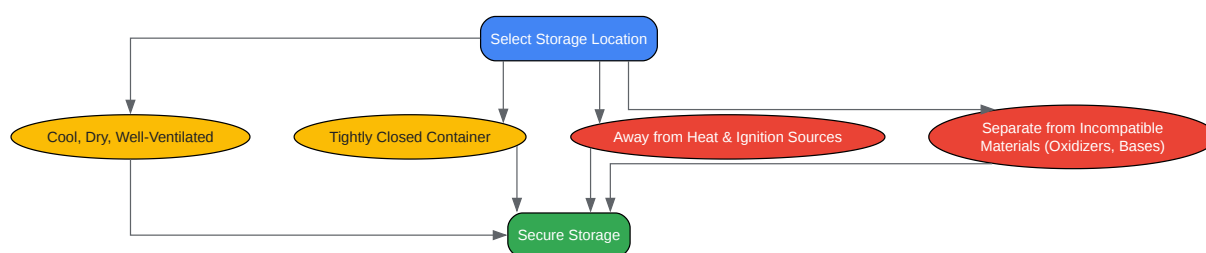
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Figure 1: Mandatory PPE workflow for handling **Ethyl 2-methylbutanoate-13C2**.

## Storage

Proper storage is crucial to maintain the integrity of the compound and ensure laboratory safety.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.
- Keep away from heat, sparks, and open flames.
- The storage area should be designated as a "flammables area."
- Incompatible materials include strong oxidizing agents and strong bases.



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Figure 2: Logical relationship for proper storage of **Ethyl 2-methylbutanoate-13C2**.

## First-Aid Measures

In the event of exposure, immediate action is necessary. The following table outlines the appropriate first-aid measures.

Exposure Route	First-Aid Procedure	Source
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. If skin irritation persists, call a physician.	
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	
Ingestion	Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting.	[3]

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.

## Fire-Fighting Measures

Ethyl 2-methylbutanoate is a flammable liquid. In case of a fire, the following measures should be taken:

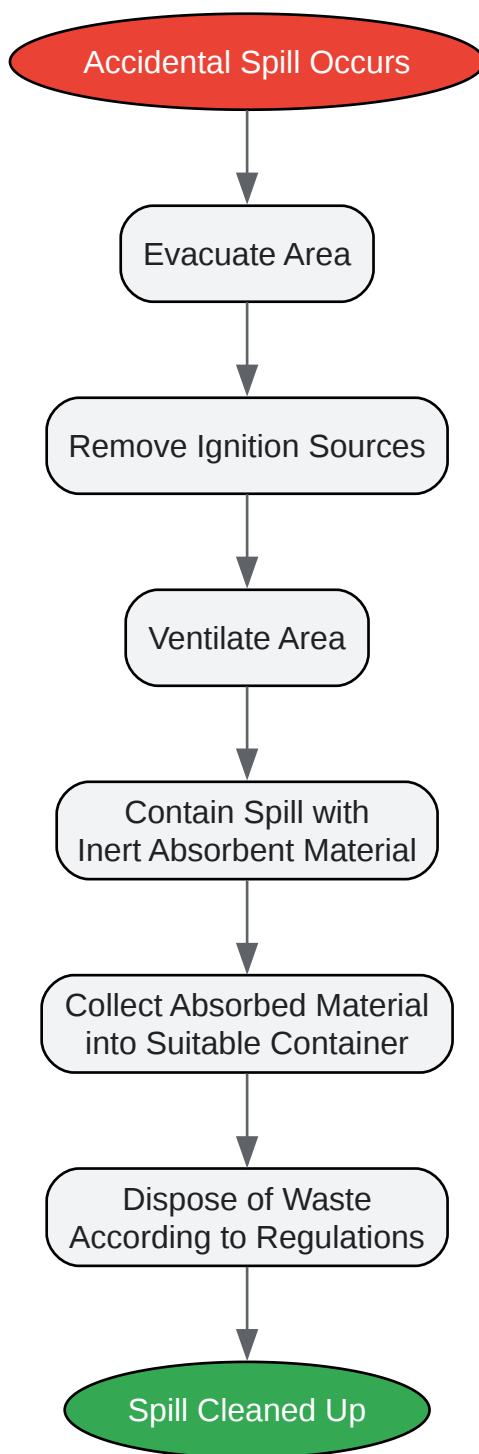
- Suitable Extinguishing Media: Use carbon dioxide (CO<sub>2</sub>), dry chemical, or foam. Water spray may be inefficient.[1]
- Specific Hazards: Vapors are heavier than air and may form explosive mixtures with air.[1][8] Containers may explode when heated. Hazardous decomposition products include carbon monoxide and carbon dioxide.

- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Accidental Release Measures

In the event of a spill, follow these procedures:

- **Evacuate Personnel:** Remove all non-essential personnel from the area.
- **Remove Ignition Sources:** Eliminate all sources of ignition in the vicinity of the spill.
- **Ventilate the Area:** Ensure adequate ventilation.
- **Contain the Spill:** Use a non-combustible absorbent material like sand or earth to contain the spill.<sup>[9]</sup>
- **Collect and Dispose:** Collect the absorbed material into a suitable container for disposal.<sup>[9]</sup> Disposal must be in accordance with local, state, and federal regulations.



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*Figure 3: Step-by-step workflow for responding to an accidental spill.*

## Toxicological Information

There is limited toxicological data available for Ethyl 2-methylbutanoate. It may cause irritation to the skin, eyes, and respiratory tract upon contact or inhalation.[1] Ingestion may cause gastrointestinal irritation.

## Ecological Information

This substance is not considered to be persistent, bioaccumulative, and toxic (PBT) or very persistent and very bioaccumulative (vPvB). However, it should not be released into the environment.

This technical guide is intended to provide essential safety information. It is not a substitute for a thorough understanding of the material and adherence to all applicable safety regulations. Always consult the most recent Safety Data Sheet from your supplier before use.

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